

Handling and Safety Protocols for Nesvategrast: Information Not Publicly Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nesvategrast

Cat. No.: B610802

[Get Quote](#)

Comprehensive safety and handling protocols for the investigational drug **Nesvategrast** (also known as OTT166) are not currently available in the public domain. Searches for a Material Safety Data Sheet (MSDS), specific personal protective equipment (PPE) guidelines, or detailed laboratory handling and disposal procedures have not yielded any specific documentation.

Nesvategrast is identified as a novel, selective RGD integrin inhibitor that was under development as a topical eye drop for the treatment of diabetic retinopathy. Clinical trial data have indicated that the eye drop formulation was "safe and well-tolerated" in patients participating in the studies. However, this information pertains to the administration of a diluted final product in a clinical setting and does not address the occupational safety and health considerations for researchers, scientists, and drug development professionals who may be working with the active pharmaceutical ingredient or its concentrated formulations in a laboratory or manufacturing environment.

Without access to a formal MSDS or equivalent safety and handling documentation from the manufacturer, OcuTerra Therapeutics, it is not possible to provide the essential, immediate safety and logistical information, including operational and disposal plans, as requested. This includes the absence of quantitative data on exposure limits, appropriate glove materials and breakthrough times, and specific decontamination and disposal procedures.

Therefore, the creation of detailed procedural guidance, quantitative data tables, and experimental workflow diagrams that meet the core requirements of the prompt cannot be

fulfilled at this time. It is recommended that any personnel anticipating work with **Nesvategrast** directly contact the manufacturer or supplier to obtain the official safety data sheets and handling guidelines. These documents are essential for ensuring the safe handling and disposal of this investigational compound and for developing appropriate laboratory safety protocols.

- To cite this document: BenchChem. [Handling and Safety Protocols for Nesvategrast: Information Not Publicly Available]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610802#personal-protective-equipment-for-handling-nesvategrast]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com